

Application Notes: PTP1B Inhibitor Screening Assay Kit

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Introduction

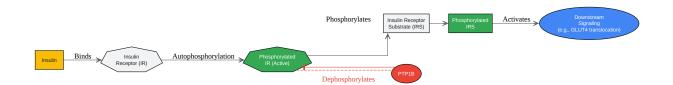
Protein Tyrosine Phosphatase 1B (PTP1B) is a critical negative regulator in both insulin and leptin signaling pathways.[1][2][3][4][5] By dephosphorylating the insulin receptor (IR) and its substrates, PTP1B attenuates insulin signaling.[1][2][6] Elevated PTP1B activity is associated with insulin resistance, type 2 diabetes, and obesity, making it a significant therapeutic target. [4][5] This PTP1B Inhibitor Screening Assay Kit provides a rapid, sensitive, and reliable colorimetric method for high-throughput screening of potential PTP1B inhibitors.[1][7]

Assay Principle

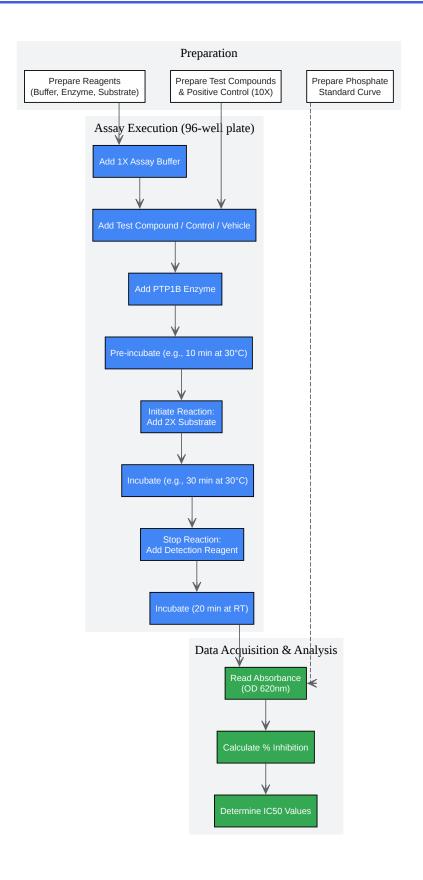
The assay is based on the measurement of free phosphate released by the enzymatic activity of PTP1B. The enzyme specifically hydrolyzes a phosphopeptide substrate, which mimics the autophosphorylation site of the insulin receptor.[6][8] The reaction is terminated, and the amount of released inorganic phosphate is quantified using a Malachite Green-based reagent. [6][9] This reagent forms a colored complex with free phosphate, and the intensity of the color, measured by absorbance at ~620-636 nm, is directly proportional to the PTP1B activity.[6] Potential inhibitors will decrease the amount of phosphate released, resulting in a lower absorbance reading.

PTP1B's Role in Insulin Signaling









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